

# Unveiling the Chemical Architecture and Utility of IMP-2373: A Technical Guide

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## Compound of Interest

Compound Name: IMP-2373

Cat. No.: B12380922

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LONDON, UK – December 8, 2025 – A comprehensive technical guide detailing the chemical structure, synthesis, and application of **IMP-2373**, a novel cyanopyrrolidine (CNPy)-based covalent probe, is now available for researchers, scientists, and drug development professionals. This guide provides an in-depth look at **IMP-2373** as a potent and broad-spectrum activity-based probe for monitoring deubiquitinase (DUB) activity in living cells, a critical area of investigation for various diseases, including cancer and neurodegenerative disorders.

**IMP-2373** has emerged as a valuable tool for profiling the activity of a significant portion of the DUB enzyme family. Its ability to covalently bind to the active site of these enzymes allows for the quantitative assessment of their engagement, providing crucial insights into their roles in cellular processes. This guide summarizes the key findings and methodologies from the seminal research that introduced this probe.

## Chemical Profile of IMP-2373

The fundamental characteristics of **IMP-2373** are outlined below, providing a foundational understanding of its molecular properties.

Property	Value
Chemical Name	IMP-2373
Molecular Formula	C <sub>21</sub> H <sub>20</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	360.41 g/mol
Class	Cyanopyrrolidine (CNPY)-based probe
Function	Covalent, pan-deubiquitinase (DUB) activity-based probe

## Deubiquitinase Engagement Profile

**IMP-2373** has been demonstrated to engage a wide array of deubiquitinases across various cell lines. Quantitative proteomic analysis has revealed that **IMP-2373** can engage with over 35 DUBs, making it a powerful tool for broad-spectrum DUB activity profiling.[\[1\]](#)[\[2\]](#)[\[3\]](#) The engagement is typically measured by a log2 fold change in protein enrichment in the presence of the probe compared to a vehicle control. A summary of the number of DUBs engaged at a specific concentration is presented below.

Cell Lines Tested	IMP-2373 Concentration	Incubation Time	Number of DUBs Engaged (log2 fold change > 0.3 vs. vehicle)
T47D, U2OS, U87-MG	3 µM	1.5 hours	Varies by cell line, with broad engagement observed

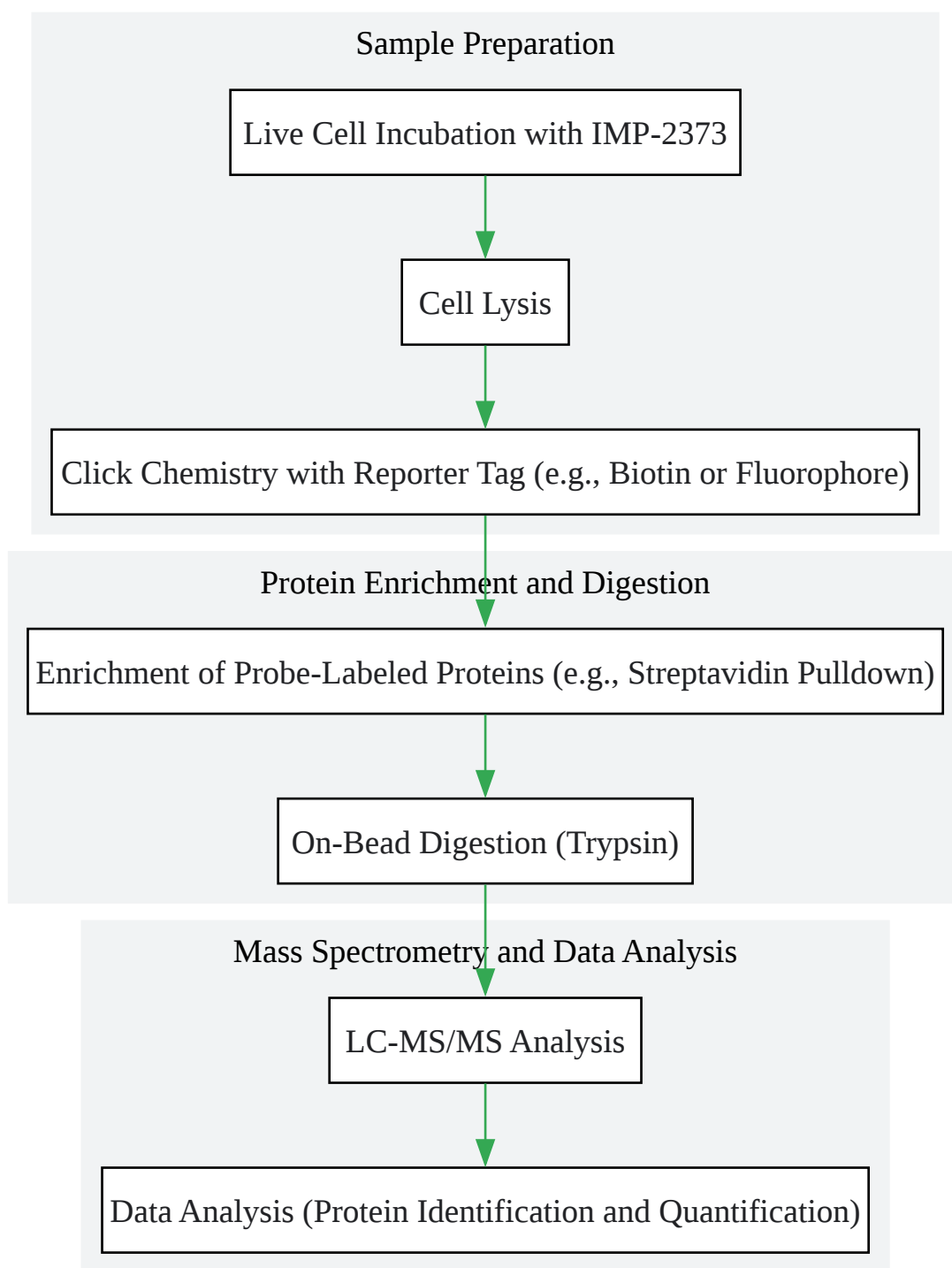
Note: For a comprehensive list of all engaged DUBs and their specific quantitative data, researchers are directed to the supplementary materials of the primary research publication by Conole et al. in *Angewandte Chemie*.

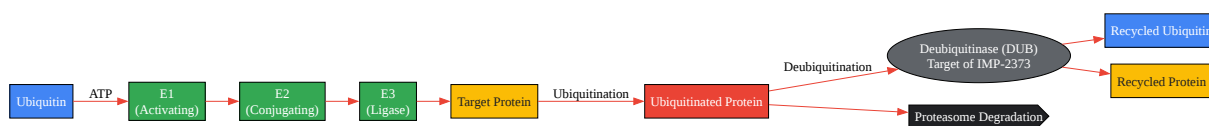
## Experimental Protocols

This section provides a detailed overview of the key experimental methodologies associated with the synthesis and application of **IMP-2373**.

## Synthesis of **IMP-2373**

The synthesis of **IMP-2373** involves a multi-step chemical process characteristic of cyanopyrrolidine probe synthesis. While the precise, step-by-step protocol is proprietary and detailed in the supplementary information of the original publication, the general workflow is as follows:





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## References

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